

In-Depth Technical Guide: InChI Keys for the Components of Desbutal

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Compound of Interest

Compound Name: Desbutal

Cat. No.: B15387535

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This technical guide provides a detailed overview of the chemical identifiers, specifically the International Chemical Identifier (InChI) keys, for the constituent components of **Desbutal**. This information is intended for researchers, scientists, and drug development professionals engaged in activities requiring precise molecular identification.

Introduction to Desbutal

Desbutal was a combination pharmaceutical product that contained two active ingredients with opposing effects on the central nervous system.^{[1][2][3][4]} It combined a stimulant, methamphetamine hydrochloride, with a depressant, pentobarbital sodium.^{[1][2][3][4]} This combination was marketed for various conditions, including as an antidepressant and for the treatment of obesity.^{[1][2][4]} Due to a high potential for abuse, **Desbutal** is no longer manufactured.^{[1][2][3]}

Components and Chemical Identifiers

The precise identification of chemical substances is critical in research and development. The InChI key is a fixed-length string of characters that provides a unique identifier for a chemical substance, derived from its structural representation.

The table below summarizes the InChI keys for **Desbutal** as a combined formulation and for its individual active components.

Component Name	Chemical Formula	InChI Key
Desbutal	C21H34ClN3O3	OVVVDQPFLUEXOY-UHFFFAOYSA-N
Methamphetamine Hydrochloride	C10H16ClN	MYWUZJCMWCOHBA-UHFFFAOYSA-N
Pentobarbital Sodium	C11H17N2NaO3	QGMRQYFBGABWDR-UHFFFAOYSA-M ^{[1][2][3][5]}

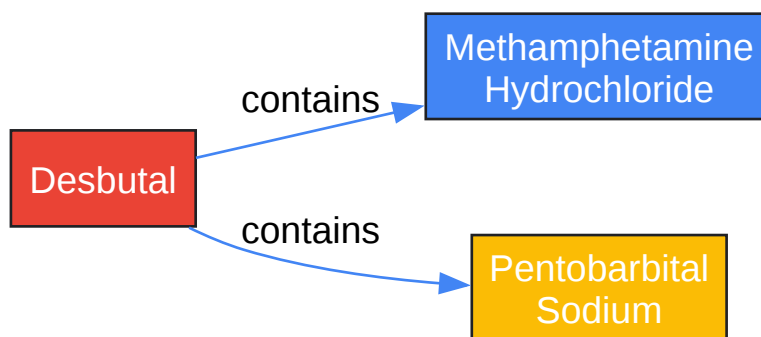
Methodologies for InChI Key Generation

The InChI keys presented in this guide are generated using standardized algorithms developed by the International Union of Pure and Applied Chemistry (IUPAC). The process involves three main steps:

- **Normalization:** The chemical structure is normalized to remove any ambiguous representations. This includes tautomer and stereoisomer normalization.
- **Serialization:** The normalized structure is then serialized into a linear sequence of characters, representing the layers of the InChI. These layers include the main layer (chemical formula, connections, and hydrogen atoms), a charge layer, a stereochemical layer, an isotopic layer, and a fixed-hydrogen layer.
- **Hashing:** The resulting InChI string is then subjected to a hashing algorithm (SHA-1) to produce the fixed-length InChI key. This key is a compact and reliable identifier for database and internet-based searching.

Logical Relationship of Desbutal Components

The following diagram illustrates the composition of **Desbutal** from its constituent active pharmaceutical ingredients.



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Composition of the combination drug **Desbutal**.

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